

3-Bromobenzene-1,2-diamine hydrochloride

CAS number 1187830-74-5

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Compound of Interest

Compound Name: 3-Bromobenzene-1,2-diamine hydrochloride

Cat. No.: B1527134

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An In-Depth Technical Guide to **3-Bromobenzene-1,2-diamine Hydrochloride**: Synthesis, Characterization, and Application in Modern Drug Discovery

This guide provides a comprehensive technical overview of **3-Bromobenzene-1,2-diamine hydrochloride** (CAS Number: 1187830-74-5), a pivotal building block in contemporary pharmaceutical synthesis. Tailored for researchers, medicinal chemists, and professionals in drug development, this document delves into the nuanced aspects of its synthesis, purification, characterization, and critical applications, with a focus on logical, field-proven insights that bridge theoretical chemistry with practical laboratory execution.

Introduction: Strategic Importance in Medicinal Chemistry

3-Bromobenzene-1,2-diamine hydrochloride has emerged as a significant reagent, primarily valued for its role as a precursor to complex heterocyclic scaffolds. Its utility is most notably demonstrated in the synthesis of targeted therapeutics, including potent kinase inhibitors. The strategic placement of the bromine atom and the ortho-diamine functionality offers a versatile platform for constructing quinoxaline and benzimidazole ring systems, which are prevalent motifs in biologically active molecules. This guide will elucidate the chemical rationale behind its synthesis and application, providing a robust framework for its effective utilization in research and development.

Physicochemical Properties and Structural Attributes

Understanding the fundamental properties of a reagent is paramount for its effective use. 3-Bromobenzene-1,2-diamine is typically handled in its more stable hydrochloride salt form to improve shelf-life and handling characteristics. The free base, while less common for storage, is the reactive species in many synthetic transformations.

Property	3-Bromobenzene-1,2-diamine (Free Base)	3-Bromobenzene-1,2-diamine Hydrochloride
CAS Number	1575-36-6	1187830-74-5
Molecular Formula	C ₆ H ₇ BrN ₂	C ₆ H ₇ BrN ₂ ·HCl[1]
Molecular Weight	187.04 g/mol [2]	223.50 g/mol [1][3]
Appearance	Solid (form and color may vary with purity)	Solid
Melting Point	125-126 °C	Not readily available in public literature
Boiling Point	127-128 °C	Not applicable (decomposes)
Density	~1.697 g/cm ³ (predicted)	Not available
Storage	Store at 2-8°C under an inert atmosphere in a dark place.	Store at room temperature.[1]

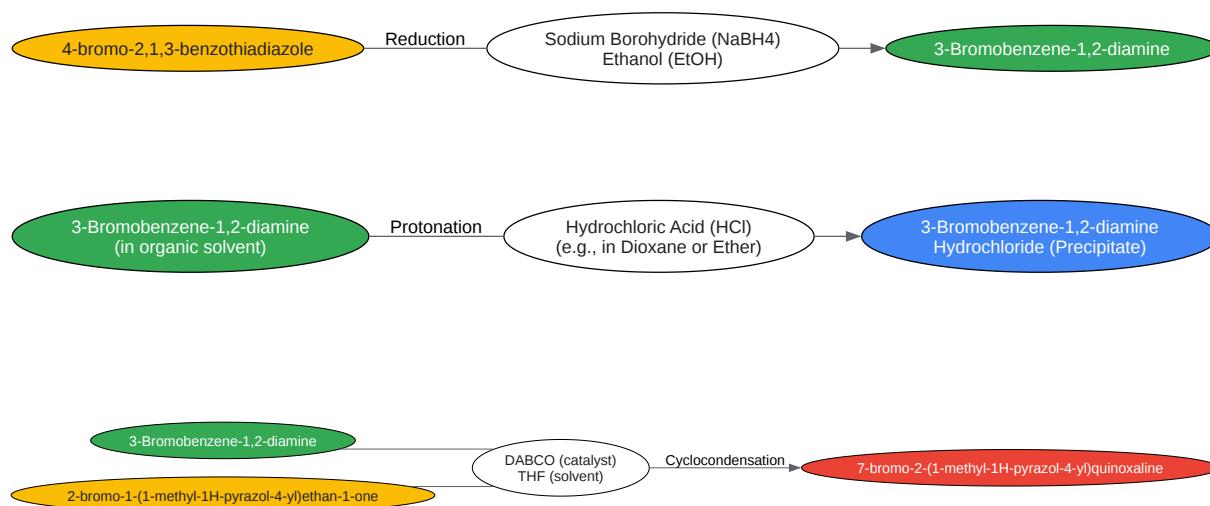
The presence of two adjacent amino groups allows for facile cyclocondensation reactions, while the bromine atom serves as a synthetic handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce further molecular complexity.

Synthesis and Purification: A Validated Workflow

The synthesis of **3-Bromobenzene-1,2-diamine hydrochloride** is a multi-step process that requires careful execution and in-process controls to ensure high purity of the final product. The following sections detail a reliable, two-part synthetic workflow.

Part A: Synthesis of 3-Bromobenzene-1,2-diamine (Free Base)

The synthesis of the free base is a critical first step. A robust method involves the reductive cleavage of a thiadiazole precursor.



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